

# Essential Safety and Operational Guide for Handling $\gamma$ -Glutamyl-Histidine

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## Compound of Interest

Compound Name: *gamma-Glu-His*

Cat. No.: B1336585

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This guide provides immediate, essential safety, handling, and disposal information for  $\gamma$ -Glutamyl-Histidine (**gamma-Glu-His**) to ensure the safety of researchers, scientists, and drug development professionals. The following procedures are designed to offer clear, step-by-step guidance for laboratory operations involving this dipeptide.

## Physicochemical and Safety Data

The following table summarizes key quantitative data for a compound structurally similar to **gamma-Glu-His**, providing a basis for safe handling procedures.

Property	Value	Citation
Physical State	Solid (White)	
Melting Point/Range	164 - 165 °C / 327.2 - 329 °F	
Molecular Formula	C11H16N4O5	
Molecular Weight	284.27 g/mol	
Hazard Classification	Not classified as a hazardous substance or mixture	[1]

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required to minimize exposure and ensure safety.

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- **Skin Protection:**
  - **Gloves:** Wear appropriate protective gloves (e.g., nitrile) to prevent skin exposure.[2]
  - **Lab Coat:** A standard lab coat should be worn to protect clothing and skin from potential splashes.[3][4]
- **Respiratory Protection:** Under normal use conditions where dust formation is avoided, respiratory protection is not required.[2] If significant dust is expected, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[5]
- **Footwear:** Closed-toe shoes must be worn in the laboratory at all times.[3][4]

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **gamma-Glu-His** from receipt to use in experiments.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a freezer as recommended for light-sensitive compounds.[2]
- Log the compound in your laboratory's chemical inventory.

### 2. Preparation for Use:

- Before opening, allow the container to equilibrate to room temperature to prevent condensation.
- Work in a well-ventilated area, and if there is a risk of dust generation, use a chemical fume hood.
- Don the required PPE as outlined above.

### 3. Weighing and Aliquoting:

- To minimize dust, avoid vigorous shaking or scraping of the solid.
- Use a clean spatula and weighing paper/boat.

- Carefully transfer the desired amount of **gamma-Glu-His**.
- Close the primary container tightly immediately after use.

#### 4. Dissolving the Compound:

- Add the solvent to the weighed solid slowly to avoid splashing.
- If necessary, use gentle agitation (e.g., vortexing or sonication) to fully dissolve the compound.

#### 5. Post-Handling:

- Clean any spills immediately by sweeping up the solid material and placing it in a designated waste container.[\[2\]](#)
- Wipe down the work area with an appropriate cleaning agent.
- Remove PPE in the correct order to avoid cross-contamination and dispose of gloves properly.
- Wash hands thoroughly with soap and water after handling the compound.

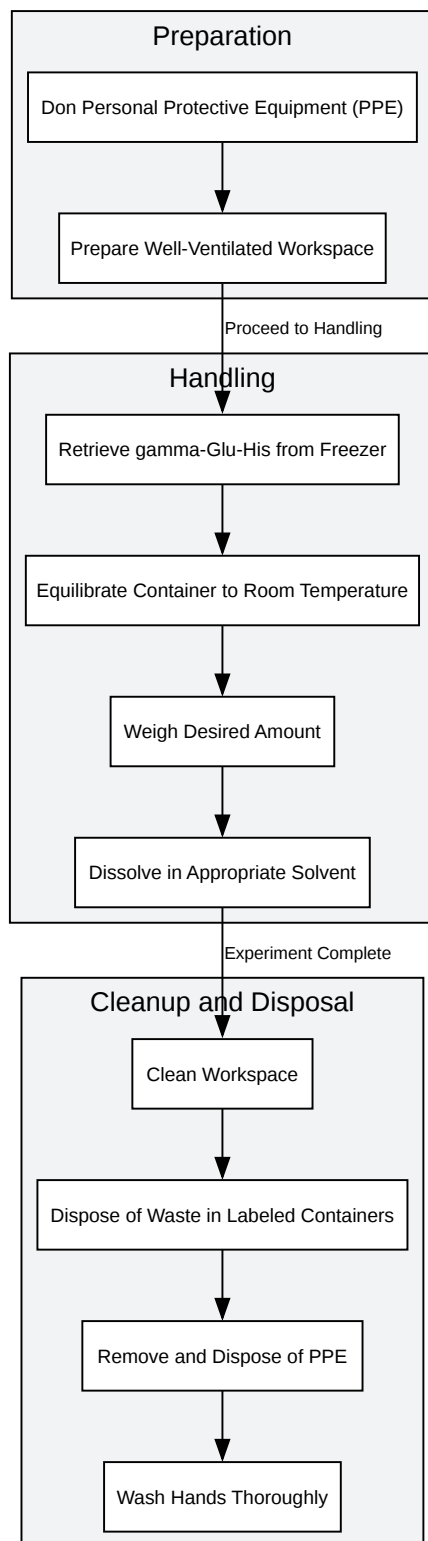
## Disposal Plan

Proper disposal of **gamma-Glu-His** and associated waste is crucial to maintain a safe laboratory environment.

- **Unused Compound:** Dispose of unused **gamma-Glu-His** as chemical waste. It should be collected in a suitable, labeled container for disposal. Do not release it into the environment.
- **Contaminated Materials:** Any materials that have come into contact with **gamma-Glu-His** (e.g., weighing paper, pipette tips, gloves) should be disposed of in the appropriate solid waste stream for non-hazardous chemical waste.
- **Empty Containers:** Thoroughly empty the container. The container can then be rinsed, the label defaced, and disposed of according to your institution's guidelines for non-hazardous chemical containers.[\[6\]](#)

## Experimental Workflow for Safe Handling

## Workflow for Safe Handling of gamma-Glu-His

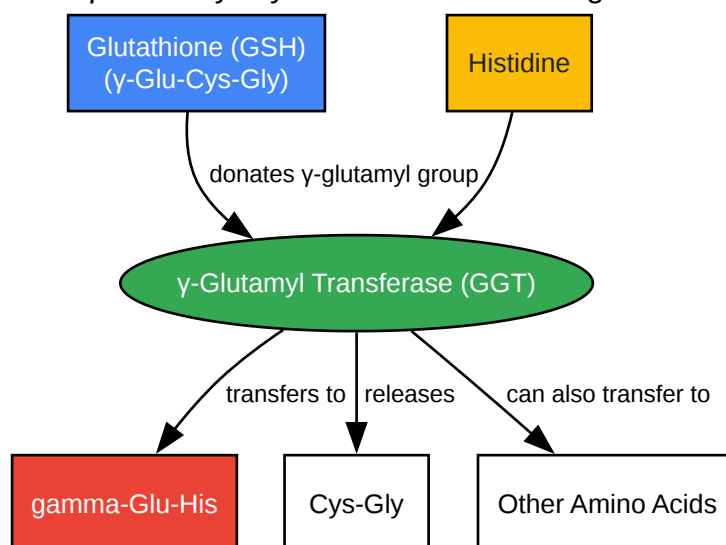
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Caption: Workflow for the safe handling of **gamma-Glu-His** from preparation to disposal.

## Biological Context: The $\gamma$ -Glutamyl Cycle

**Gamma-Glu-His** is a  $\gamma$ -glutamyl peptide, and its metabolism is linked to the  $\gamma$ -glutamyl cycle, which is crucial for glutathione (GSH) synthesis and degradation.[7] The key enzyme in this cycle is  $\gamma$ -glutamyltransferase (GGT), which can transfer the  $\gamma$ -glutamyl group from GSH to an acceptor, such as histidine, to form **gamma-Glu-His**. [7][8]

Simplified  $\gamma$ -Glutamyl Cycle and Formation of gamma-Glu-His



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Caption: Simplified diagram showing the role of GGT in the formation of **gamma-Glu-His**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling  $\gamma$ -Glutamyl-Histidine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1336585#personal-protective-equipment-for-handling-gamma-glu-his>]

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